

# Paxalisib clinical response versus PI3K pathway mutation

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Paxalisib

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## Paxalisib's Mechanism and Key Characteristics

**Paxalisib** is an oral, brain-penetrant small molecule inhibitor that targets the PI3K/AKT/mTOR signaling pathway. The table below outlines its core characteristics and known mechanisms of action [1] [2] [3].

Feature	Description
Primary Target	Class I PI3K (Pan-isoform inhibitor) [3].
Secondary Target	mTOR (making it a dual PI3K/mTOR inhibitor) [2].
Key Distinctive Feature	Designed for enhanced penetration of the blood-brain barrier (BBB) [2].
Upstream Inhibition	Acts upstream of both mTOR complex 1 (mTORC1) and mTORC2, fully inhibiting their activation [2].

## Clinical and Preclinical Efficacy Data

The following tables consolidate the available data on **paxalisib**'s performance across different tumor types and study models.

**Table 1: Clinical Trial Data (Glioblastoma)** Source: GBM AGILE, a global phase 2/3 adaptive platform trial (NCT03970447) [1].

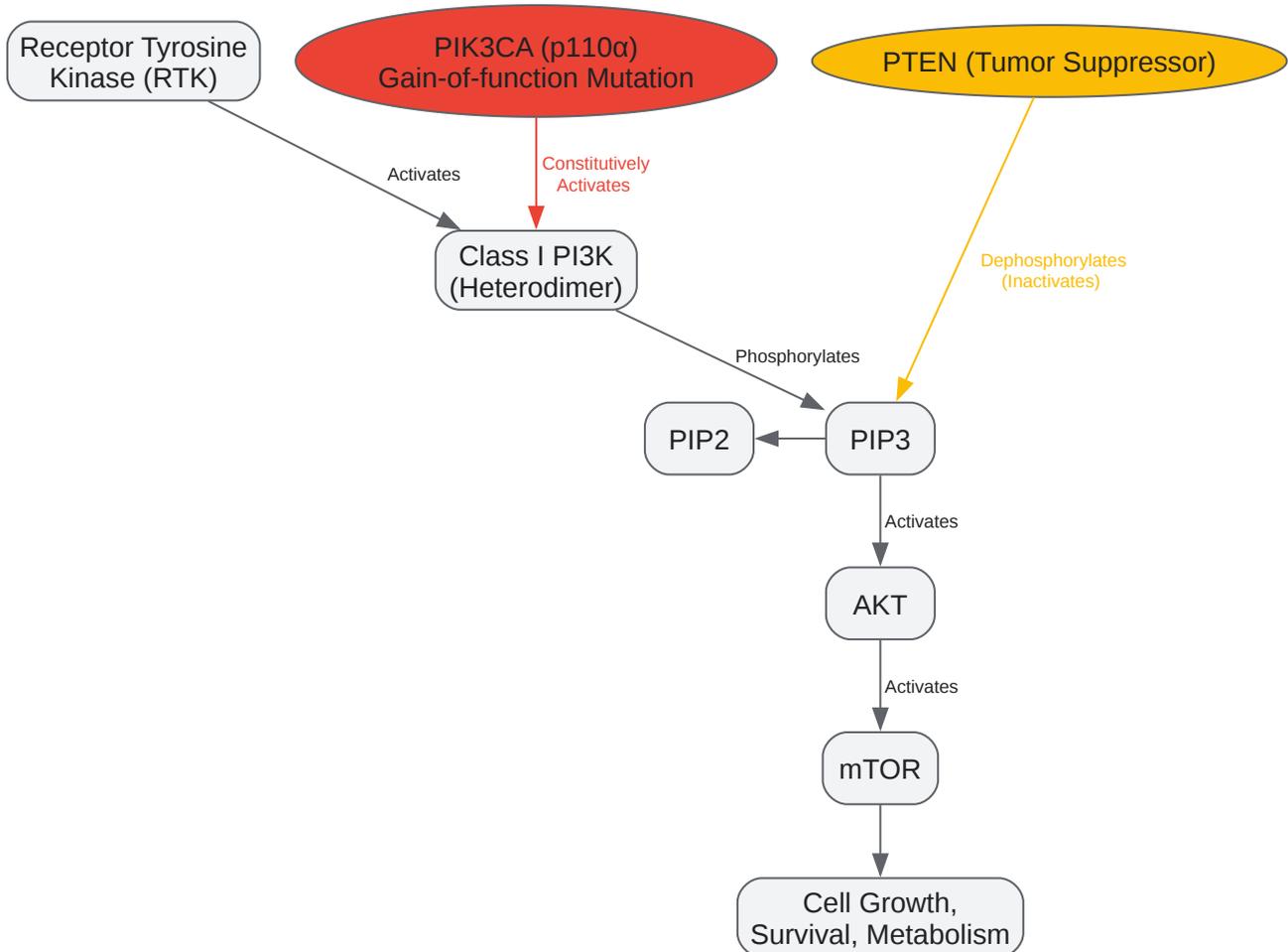
Patient Population	Comparator	Median Overall Survival (Months)	Key Finding
Newly Diagnosed Unmethylated MGMT GBM	Standard of Care	15.54 vs. 11.89	3.8-month OS improvement; FDA indicated this could support standard approval [1].

**Table 2: Preclinical and Early Clinical Data (Other Cancers)** Data from early-stage studies and research presentations [2].

Cancer Type / Model	Study Type	Key Finding / Combination Partner
Atypical Teratoid/Rhabdoid Tumor (AT/RT)	Preclinical (Orthotopic Xenograft)	Single-agent paxalisib slowed tumor growth and significantly extended survival (e.g., from 40 to 54 days in one model) [2].
AT/RT	Preclinical (In Vitro & In Vivo)	Synergistic effect when combined with the HDAC inhibitor <b>RG2833</b> , leading to decreased cell growth and increased apoptosis [2].
Breast Cancer (Brain Metastases)	Preclinical Data Presented	Showed potential for evaluation in breast cancer, with noted synergistic activity in combination with immunotherapy [1].

## PI3K Pathway Mutations and Inhibitor Response

While the specific data for **paxalisib** is limited, the broader context of how PI3K pathway mutations influence inhibitor response is critical for your analysis. The PI3K/AKT/mTOR pathway is one of the most frequently dysregulated pathways in cancer [4]. The diagram below illustrates the core pathway and key biomarkers.



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The most critical biomarkers for predicting response to PI3K $\alpha$  inhibitors like alpelisib are **activating mutations in the PIK3CA gene** (which encodes the p110 $\alpha$  catalytic subunit) and the **loss of the PTEN tumor suppressor** [5] [3] [6]. In contrast, **paxalisib** is a **pan-PI3K inhibitor**, meaning it is not selective for

the p110 $\alpha$  isoform mutated in these cancers. Its activity is linked to broad suppression of the pathway, and its primary clinical differentiator is its ability to cross the blood-brain barrier [2].

## Interpretation and Research Implications

For researchers and drug development professionals, the data suggests:

- **Primary Indication:** **Paxalisib**'s most advanced clinical application is in **newly diagnosed unmethylated MGMT glioblastoma**. The reported 3.8-month overall survival benefit is a significant signal in this aggressive cancer [1].
- **Mechanistic Rationale for Combinations:** Preclinical data in AT/RT models provides a strong rationale for combining **paxalisib** with other agents, such as HDAC inhibitors, to overcome the limited durability of single-agent therapy and enhance apoptosis [2].
- **Evidence Gap:** A direct, clinical-level comparison of **paxalisib**'s efficacy stratified by specific PI3K pathway mutations (such as *PIK3CA*, *PTEN*, *AKT*) is not available in the searched literature. This represents a key area for further investigation.

To obtain the mutation-specific response data you're looking for, I recommend consulting clinical trial registries (ClinicalTrials.gov) for detailed protocols and searching for subsequent publications from the research groups involved in the GBM-AGILE trial or other **paxalisib** studies.

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**Address:** Ontario, CA 91761, United States

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